

Spectroscopic Data of Prop-2-yne-1-sulfonamide: A Technical Guide

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Compound of Interest

Compound Name: *Prop-2-yne-1-sulfonamide*

Cat. No.: *B13237419*

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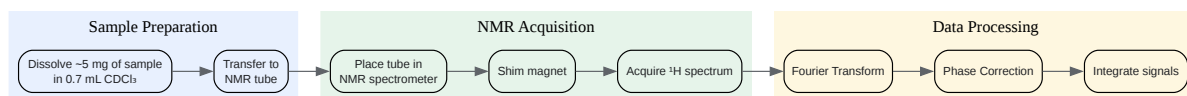
This technical guide provides an in-depth analysis of the expected spectroscopic data for **Prop-2-yne-1-sulfonamide**, also known as propargyl sulfonamide. In the dynamic fields of chemical research and drug development, the precise structural elucidation of novel compounds is paramount. Spectroscopic techniques such as Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS) are fundamental to this process, offering a detailed view into the molecular architecture of a substance.

This document serves as a valuable resource for researchers, scientists, and professionals in drug development by presenting a predictive yet scientifically grounded overview of the NMR, IR, and MS data for **Prop-2-yne-1-sulfonamide**. Due to the limited availability of published experimental spectra for this specific molecule, this guide leverages established principles of spectroscopy and data from analogous structures to provide a robust predictive analysis. The methodologies and interpretations presented herein are designed to guide researchers in the characterization of this and similar chemical entities.

Molecular Structure and Functional Groups

Prop-2-yne-1-sulfonamide is a small organic molecule featuring a terminal alkyne (propargyl group) attached to a sulfonamide functional group. The interplay of these two moieties dictates

the compound's chemical reactivity and its spectroscopic signature.



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Figure 2: General workflow for ^1H NMR analysis.

^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum will provide information about the carbon backbone of the molecule. Three distinct carbon signals are expected.

Predicted ^{13}C NMR Data (in CDCl_3)

Chemical Shift (δ) ppm	Assignment	Rationale
~40 - 45	$-\text{CH}_2-$	The methylene carbon is attached to the electron-withdrawing sulfonamide group, resulting in a downfield shift.
~70 - 75	$\equiv\text{C}-\text{H}$	The terminal acetylenic carbon atom.
~78 - 83	$-\text{C}\equiv$	The internal acetylenic carbon atom, generally shifted slightly further downfield than the terminal one.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by detecting the absorption of infrared radiation, which corresponds to molecular vibrations.

Predicted IR Absorption Bands

Wavenumber (cm ⁻¹)	Intensity	Vibration	Functional Group
~3300	Strong, Sharp	≡C-H Stretch	Terminal Alkyne
~3400-3200	Medium, Broad	N-H Stretch	Sulfonamide
~2120	Weak, Sharp	C≡C Stretch	Alkyne
~1350 & ~1160	Strong	Asymmetric & Symmetric SO ₂ Stretch	Sulfonamide

The presence of a sharp peak around 3300 cm⁻¹ is a clear indicator of the terminal alkyne C-H stretch. The sulfonamide group will exhibit characteristic N-H stretching bands and strong S=O stretching absorptions. [1]

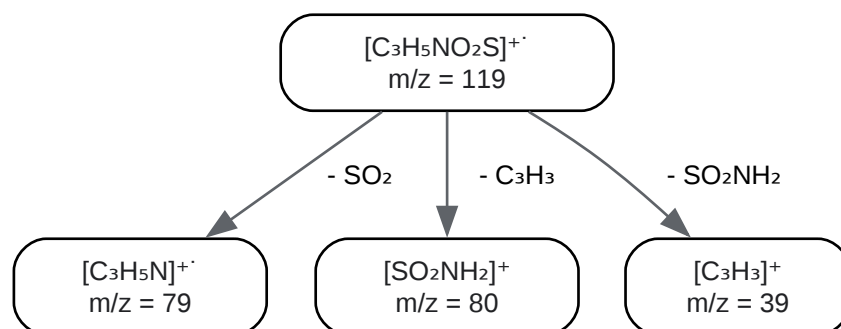
Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its structural elucidation.

Predicted Mass Spectrum Data (Electron Impact - EI)

m/z	Interpretation
119	[M] ⁺ (Molecular Ion)
80	[M - C ₃ H ₃] ⁺ or [SO ₂ NH ₂] ⁺
79	[M - SO ₂] ⁺ (rearrangement)
39	[C ₃ H ₃] ⁺ (Propargyl cation)

The molecular ion peak is expected at an m/z of 119, corresponding to the molecular weight of **Prop-2-yne-1-sulfonamide**. A common fragmentation pathway for sulfonamides involves the loss of SO_2 . [2] Cleavage of the C-S bond can lead to the formation of the propargyl cation and the sulfonamide radical, or vice versa.



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Figure 3: Predicted fragmentation of **Prop-2-yne-1-sulfonamide**.

Experimental Protocol for Mass Spectrometry

For a typical EI-MS analysis, a dilute solution of the compound in a volatile solvent like methanol or dichloromethane is introduced into the mass spectrometer. The molecules are then ionized by a high-energy electron beam, causing fragmentation. The resulting ions are separated based on their mass-to-charge ratio and detected.

Conclusion

The spectroscopic data presented in this guide, while predictive, are based on well-established principles and data from closely related compounds. The expected ^1H and ^{13}C NMR, IR, and MS data provide a comprehensive spectroscopic profile for **Prop-2-yne-1-sulfonamide**. This information is intended to serve as a reliable reference for researchers in the synthesis and characterization of this and structurally similar molecules, thereby aiding in the advancement of chemical and pharmaceutical research. The provided experimental workflows offer a practical guide for obtaining high-quality spectroscopic data.

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